

# Personal protective equipment for handling Calusterone

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## Compound of Interest

Compound Name: Calusterone

Cat. No.: B1668235

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## Essential Safety and Handling Guide for Calusterone

This document provides crucial safety and logistical information for the handling of **Calusterone** in a laboratory setting. **Calusterone** is a synthetic anabolic-androgenic steroid and is classified as a hazardous substance.<sup>[1][2]</sup> It is suspected of causing cancer and may damage fertility or the unborn child.<sup>[1]</sup> All personnel must adhere to the following guidelines to minimize exposure and ensure a safe working environment.

## Chemical and Physical Properties of Calusterone

Property	Value	Source
Chemical Formula	C <sub>21</sub> H <sub>32</sub> O <sub>2</sub>	<sup>[3][4][5]</sup>
Molar Mass	316.48 g/mol	<sup>[2][4][5]</sup>
CAS Number	17021-26-0	<sup>[3][4][6]</sup>
Appearance	White to off-white solid (presumed)	General knowledge
Synonyms	7β,17α-dimethyltestosterone, Methosarb	<sup>[2][4]</sup>

## Hazard Identification and Classification

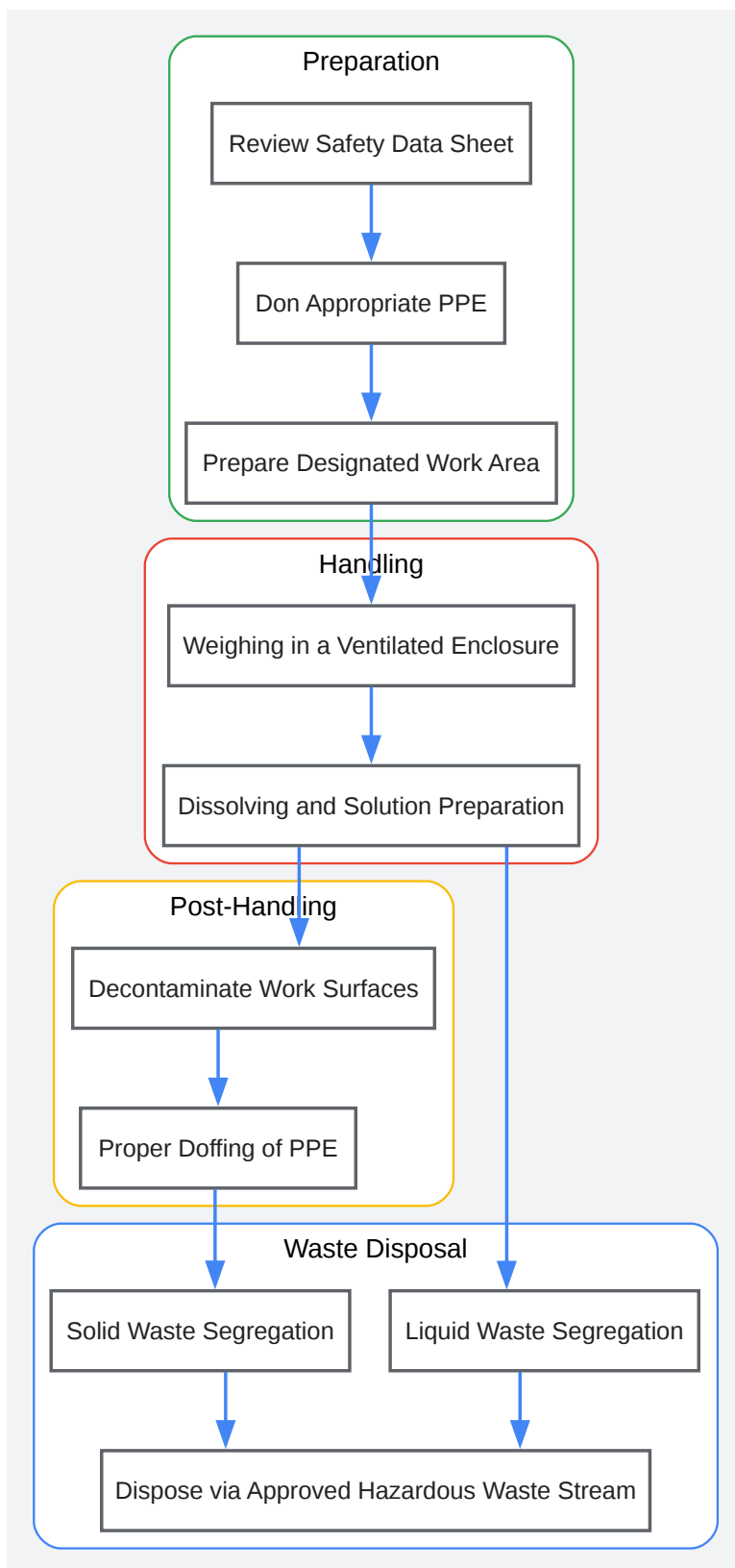
**Calusterone** is classified with the following hazards:

- Carcinogenicity: Suspected of causing cancer (H351).[\[1\]](#)
- Reproductive Toxicity: May damage fertility or the unborn child (H360FD).[\[1\]](#)

Due to its hazardous nature, all handling of **Calusterone** must be conducted within a designated controlled area, and appropriate personal protective equipment must be worn at all times.

## Operational Plan for Safe Handling

A systematic approach is essential when working with **Calusterone**. The following workflow outlines the key stages from preparation to disposal.



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Caption: Workflow for the safe handling of **Calusterone**.

## Personal Protective Equipment (PPE)

Given the hazardous properties of **Calusterone**, a stringent PPE protocol is mandatory. The following table outlines the minimum required PPE.

PPE Category	Item	Specifications & Best Practices
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer glove immediately if contaminated. Routinely change gloves every 30-60 minutes. <sup>[7]</sup>
Eye Protection	Safety Goggles or Face Shield	Essential to protect eyes from any potential splashes of solutions or contact with the powder. <sup>[7]</sup>
Body Protection	Disposable Gown	A disposable, solid-front gown with long sleeves and tight-fitting cuffs should be worn to protect skin and clothing.
Respiratory Protection	NIOSH-approved Respirator	A NIOSH-approved respirator (e.g., N95 or higher) is required when handling the powder outside of a containment enclosure.

## Experimental Protocols

### Weighing and Solution Preparation

- Preparation:
  - Ensure all necessary equipment (analytical balance, spatulas, weigh boats, vials, solvents) is placed within a chemical fume hood or a ventilated balance safety enclosure.

- Decontaminate all surfaces within the enclosure before and after use.
- Weighing:
  - Tare the analytical balance with a weigh boat.
  - Carefully transfer the required amount of **Calusterone** powder to the weigh boat using a designated spatula.
  - Record the weight and securely close the primary container of **Calusterone**.
- Solution Preparation:
  - Carefully transfer the weighed **Calusterone** powder into a suitable container (e.g., a glass vial or flask).
  - Add the desired solvent to the container using a calibrated pipette.
  - Securely cap the container and mix by vortexing or gentle agitation until the solid is completely dissolved.

## Disposal Plan

Proper disposal of **Calusterone** and associated contaminated materials is critical to prevent environmental contamination and accidental exposure.

## Waste Segregation and Disposal Procedures

Waste Type	Disposal Procedure
Unused Solid Calusterone	Dispose of in a clearly labeled, sealed container for hazardous solid chemical waste.
Calusterone Solutions	Collect in a designated, sealed, and clearly labeled container for hazardous liquid chemical waste. Do not mix with other waste streams unless compatibility is confirmed.
Contaminated Labware (e.g., pipette tips, tubes, gloves, gowns)	Dispose of in a designated hazardous waste container for solids. All disposable PPE worn during handling must be disposed of as contaminated waste.

Important Note: All waste must be disposed of through an approved hazardous waste management service, following all applicable federal, state, and local regulations.<sup>[1]</sup>

Pharmaceutical waste disposal services can provide guidance on proper disposal methods.<sup>[8]</sup>

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## References

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